

1-Phenoxynaphthalene CAS number and properties

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Compound of Interest

Compound Name: 1-Phenoxynaphthalene

Cat. No.: B15402138

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1-Phenoxynaphthalene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 3402-76-4

This technical guide provides a comprehensive overview of **1-phenoxynaphthalene**, a biaryl ether with potential applications in chemical synthesis and materials science. This document details its chemical and physical properties, outlines a common synthetic route, and summarizes available safety information.

Core Properties and Data

1-Phenoxynaphthalene is a polycyclic aromatic ether. Its core structure consists of a naphthalene ring linked to a phenyl group via an oxygen atom. This arrangement imparts specific chemical and physical characteristics relevant to its potential applications.

Physicochemical Properties

A summary of the key physicochemical properties of **1-phenoxynaphthalene** is presented in Table 1. These computed properties provide a foundational understanding of the molecule's behavior.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₂ O	PubChem[1]
Molecular Weight	220.27 g/mol	PubChem[1]
XLogP3	5.2	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	2	PubChem[1]
Exact Mass	220.088815 g/mol	PubChem[1]
Monoisotopic Mass	220.088815 g/mol	PubChem[1]
Topological Polar Surface Area	9.2 Å ²	PubChem[1]
Heavy Atom Count	17	PubChem[1]

Synthesis of 1-Phenoxynaphthalene

The primary synthetic route to **1-phenoxynaphthalene** is through a copper-catalyzed cross-coupling reaction known as the Ullmann condensation. This reaction involves the coupling of an aryl halide with an alcohol or phenol.[2]

Experimental Protocol: Ullmann Condensation

The following is a generalized experimental protocol for the synthesis of diaryl ethers, which can be adapted for the synthesis of **1-phenoxynaphthalene**.

Reactants:

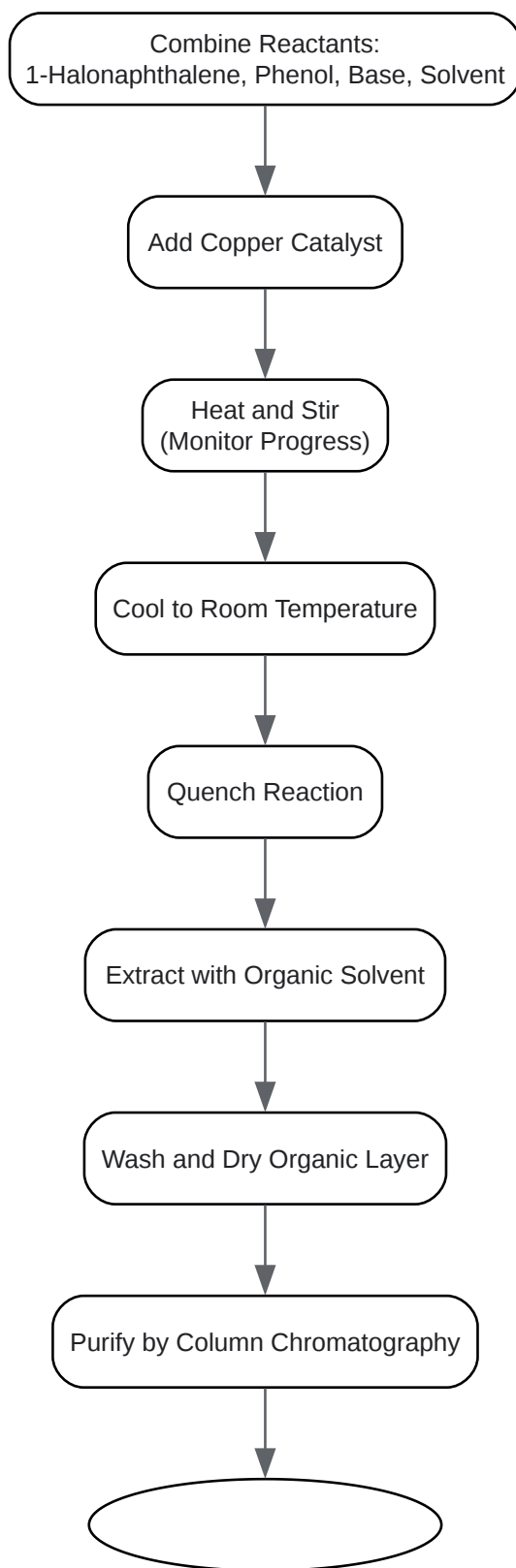
- 1-Halonaphthalene (e.g., 1-bromonaphthalene or 1-iodonaphthalene)
- Phenol
- Copper catalyst (e.g., copper(I) iodide, copper powder)

- Base (e.g., potassium carbonate, cesium carbonate)
- High-boiling polar solvent (e.g., N,N-dimethylformamide (DMF), nitrobenzene)

Procedure:

- In a reaction vessel equipped with a condenser and magnetic stirrer, combine the 1-halonaphthalene, phenol, and base in the chosen solvent.
- Add the copper catalyst to the mixture.
- Heat the reaction mixture to a high temperature (typically >150 °C) and maintain for several hours, monitoring the reaction progress by a suitable technique (e.g., thin-layer chromatography or gas chromatography).
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction with a suitable aqueous solution (e.g., ammonium chloride solution).
- Extract the product into an organic solvent (e.g., ethyl acetate, dichloromethane).
- Wash the organic layer with brine, dry over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), and concentrate under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography on silica gel, to yield pure **1-phenoxynaphthalene**.

The logical workflow for this synthesis is depicted in the following diagram:



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Ullmann Condensation Workflow

Biological Activity and Signaling Pathways

Currently, there is a lack of specific research on the biological activity and the effects of **1-phenoxynaphthalene** on cellular signaling pathways. However, naphthalene and its derivatives are known to possess a wide range of biological activities. Studies have shown that some naphthalene derivatives exhibit cytotoxic and genotoxic effects on human lymphocytes. [3] Furthermore, 1,2-naphthoquinone, a metabolite of naphthalene, has been shown to induce the production of reactive oxygen species (ROS) and affect inflammatory signaling pathways, such as the IKK β and PTP1B pathways.[4] Given the structural similarity, it is plausible that **1-phenoxynaphthalene** could exhibit some biological activity, but further research is required to elucidate any specific effects.

Safety and Handling

A specific Safety Data Sheet (SDS) for **1-phenoxynaphthalene** is not readily available. Therefore, it should be handled with the same precautions as other naphthalene derivatives. Based on safety data for related compounds, the following hazards should be considered.

Potential Hazards:

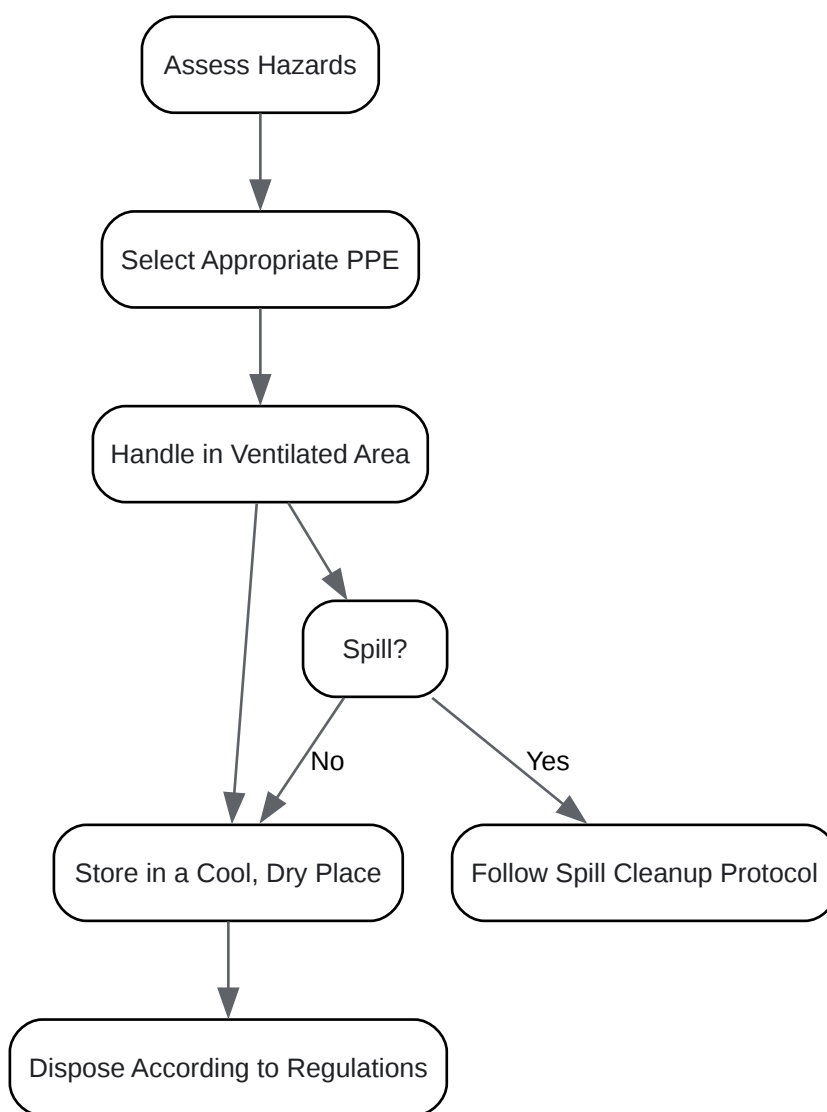
- Acute Toxicity: May be harmful if swallowed.
- Skin and Eye Irritation: May cause skin and eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

Recommended Precautions:

- Engineering Controls: Use in a well-ventilated area, preferably in a fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles.
 - Skin Protection: Wear protective gloves and a lab coat.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.

- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing dust or vapors. Wash thoroughly after handling.

The following diagram illustrates a general safety workflow for handling chemical compounds like **1-phenoxyanthralene**.



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Chemical Handling Safety Workflow

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References

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- 2. Ullmann condensation - Wikipedia [en.wikipedia.org]
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